Proper Disposal of 2,3,4-Trihydroxybenzophenone-d5: A Step-by-Step Guide

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Compound of Interest

Compound Name: *2,3,4-Trihydroxybenzophenone-d5*

Cat. No.: *B15557055*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **2,3,4-Trihydroxybenzophenone-d5**, ensuring compliance with safety regulations and minimizing environmental impact. While this compound is a deuterated analog, its chemical properties and associated hazards are comparable to its non-deuterated form, 2,3,4-Trihydroxybenzophenone. Therefore, disposal procedures should align with those for the parent compound, treating it as a hazardous chemical waste.

Key Safety and Handling Information

2,3,4-Trihydroxybenzophenone is classified as a hazardous substance, causing skin and serious eye irritation.[1] It is also suspected of damaging fertility or the unborn child and is toxic to aquatic life with long-lasting effects. Therefore, appropriate personal protective equipment (PPE), including gloves, and eye and face protection, must be worn when handling this compound.[2] Work should be conducted in a well-ventilated area to avoid inhalation of dust.[1] [2]

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Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 2,3,4-Trihydroxybenzophenone, the non-deuterated parent compound. These properties are essential for understanding its behavior and potential environmental fate.

Property	Value	Source
Molecular Formula	$C_{13}H_{10}O_4$	
Appearance	Yellow powder	[2]
Melting Point	139 - 141 °C	[2]
Solubility	Soluble in ethanol	[2]
pH	6-7 (in H_2O)	[2]

Experimental Protocol: Waste Disposal Procedure

The following protocol outlines the mandatory steps for the proper disposal of **2,3,4-Trihydroxybenzophenone-d5**.

1. Waste Identification and Segregation:

- Identify the waste as "Hazardous Chemical Waste" and "Toxic to Aquatic Life."
- Do not mix **2,3,4-Trihydroxybenzophenone-d5** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[2]

2. Containerization:

- Use a designated, leak-proof, and chemically compatible container for solid chemical waste.
- Ensure the container is clearly labeled with the full chemical name ("**2,3,4-Trihydroxybenzophenone-d5**") and appropriate hazard symbols.
- Keep the original container for disposal if possible.[2]

3. Collection of Waste:

- For small quantities of solid waste, carefully sweep the material into the designated waste container, avoiding dust formation.[1][2]

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- For contaminated lab supplies (e.g., gloves, weighing paper), place them in a sealed bag and then into the solid chemical waste container.
- Do not let the product enter drains or the environment.[1][2]

4. Storage of Waste:

- Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The storage area should be locked up.[2]

5. Arrangement for Disposal:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.[2] The final disposal will likely involve incineration at a licensed waste disposal facility.[2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,3,4-Trihydroxybenzophenone-d5**.

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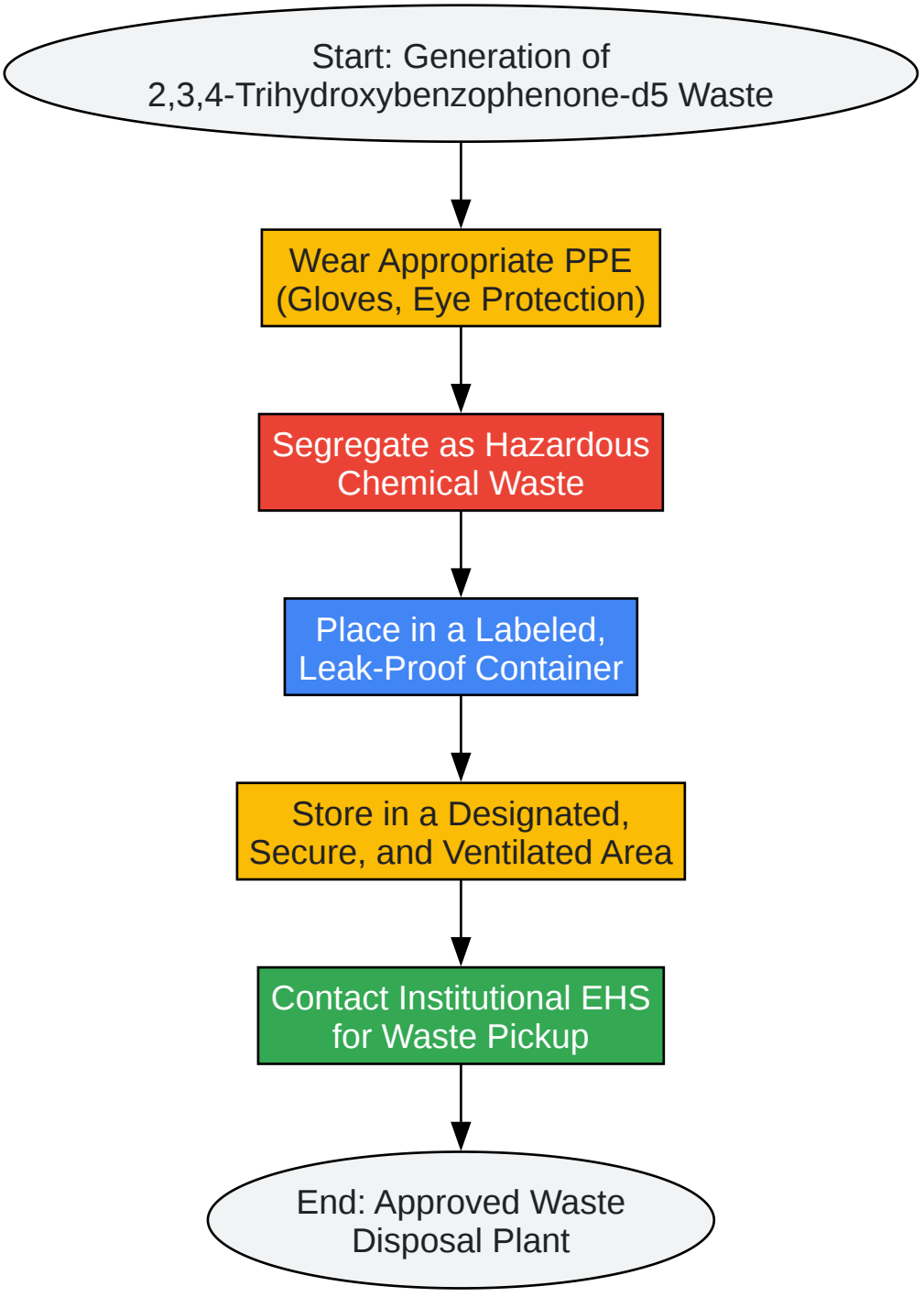

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Caption: Disposal workflow for **2,3,4-Trihydroxybenzophenone-d5**.

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